

# Chemical formula and molecular weight of 9-Oxonerolidol

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## Compound of Interest

Compound Name: 9-Oxonerolidol

Cat. No.: B580015

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## 9-Oxonerolidol: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**9-Oxonerolidol**, a naturally occurring sesquiterpenoid, has emerged as a compound of interest within the scientific community due to its potential therapeutic applications, notably its antimicrobial properties. This document provides a comprehensive technical overview of **9-Oxonerolidol**, including its chemical and physical properties, and a detailed examination of its biological activity. This whitepaper consolidates available data, outlines experimental methodologies for its isolation and evaluation, and presents a putative mechanism of action based on related compounds, offering a valuable resource for researchers engaged in the exploration of novel antimicrobial agents.

### Chemical Identity and Properties

**9-Oxonerolidol** is a farnesane-type sesquiterpenoid. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Formula	C <sub>15</sub> H <sub>24</sub> O <sub>2</sub>	[1][2]
Molecular Weight	236.35 g/mol	[1][2]
CAS Number	58865-88-6	[1][2]
Synonyms	(S,E)-10-Hydroxy-2,6,10-trimethyldodeca-2,6,11-trien-4-one	[2]
Predicted Boiling Point	361.8 ± 42.0 °C	[1]
Predicted Density	0.935 ± 0.06 g/cm <sup>3</sup>	[1]

## Biological Activity: Antimicrobial Properties

**9-Oxonerolidol** has demonstrated notable antibacterial activity against clinically relevant pathogens. Research has highlighted its efficacy against both Gram-positive and Gram-negative bacteria.

### Antibacterial Activity Data

A key study investigating the bioactivity of **9-Oxonerolidol** reported significant growth inhibition of pathogenic bacteria. The following table summarizes the antibacterial efficacy of **9-Oxonerolidol** at a concentration of 125 µg/mL.

Bacterial Strain	Type	% Growth Inhibition (at 125 µg/mL)
Staphylococcus aureus (ATCC 43300)	Gram-positive (MRSA)	48.3 ± 4.2
Acinetobacter baumannii (ATCC 19606)	Gram-negative	25.0 ± 3.5

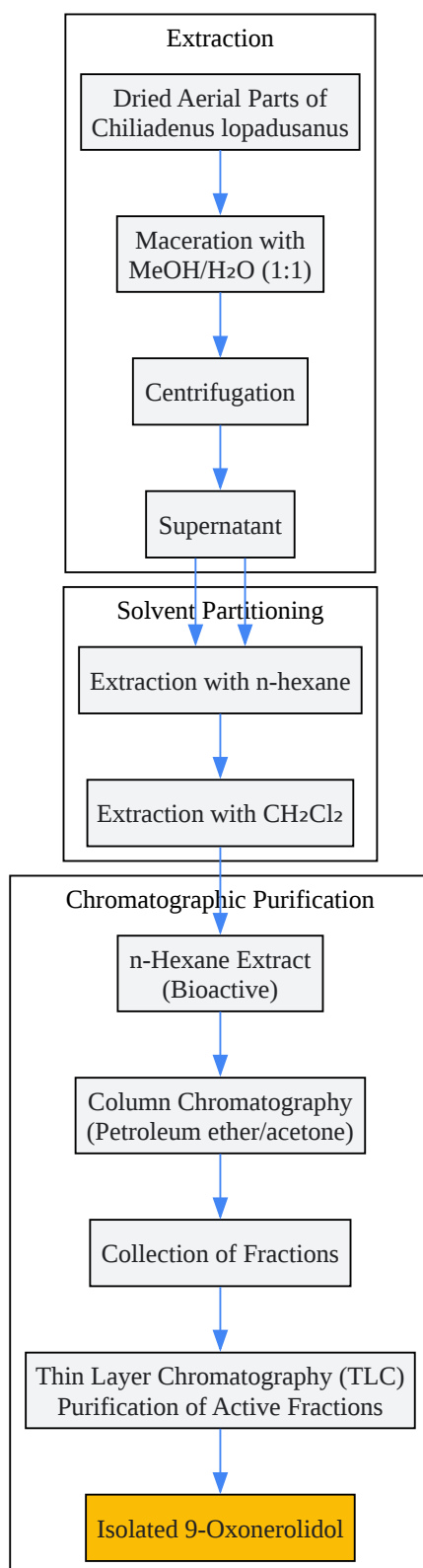
Data sourced from "Farnesane-Type Sesquiterpenoids with Antibiotic Activity from Chiliadenus lopadusanus".

While Minimum Inhibitory Concentration (MIC) values for **9-Oxonerolidol** are not extensively reported in the literature, the available data indicates its potential as a moderate antibacterial agent. Further studies are warranted to establish a comprehensive antimicrobial spectrum and determine precise MIC values against a broader range of microorganisms.

## Experimental Protocols

### Isolation of 9-Oxonerolidol from *Chiliadenus lopadusanus*

The following protocol outlines the bio-guided fractionation method used to isolate **9-Oxonerolidol** from the aerial parts of *Chiliadenus lopadusanus*.



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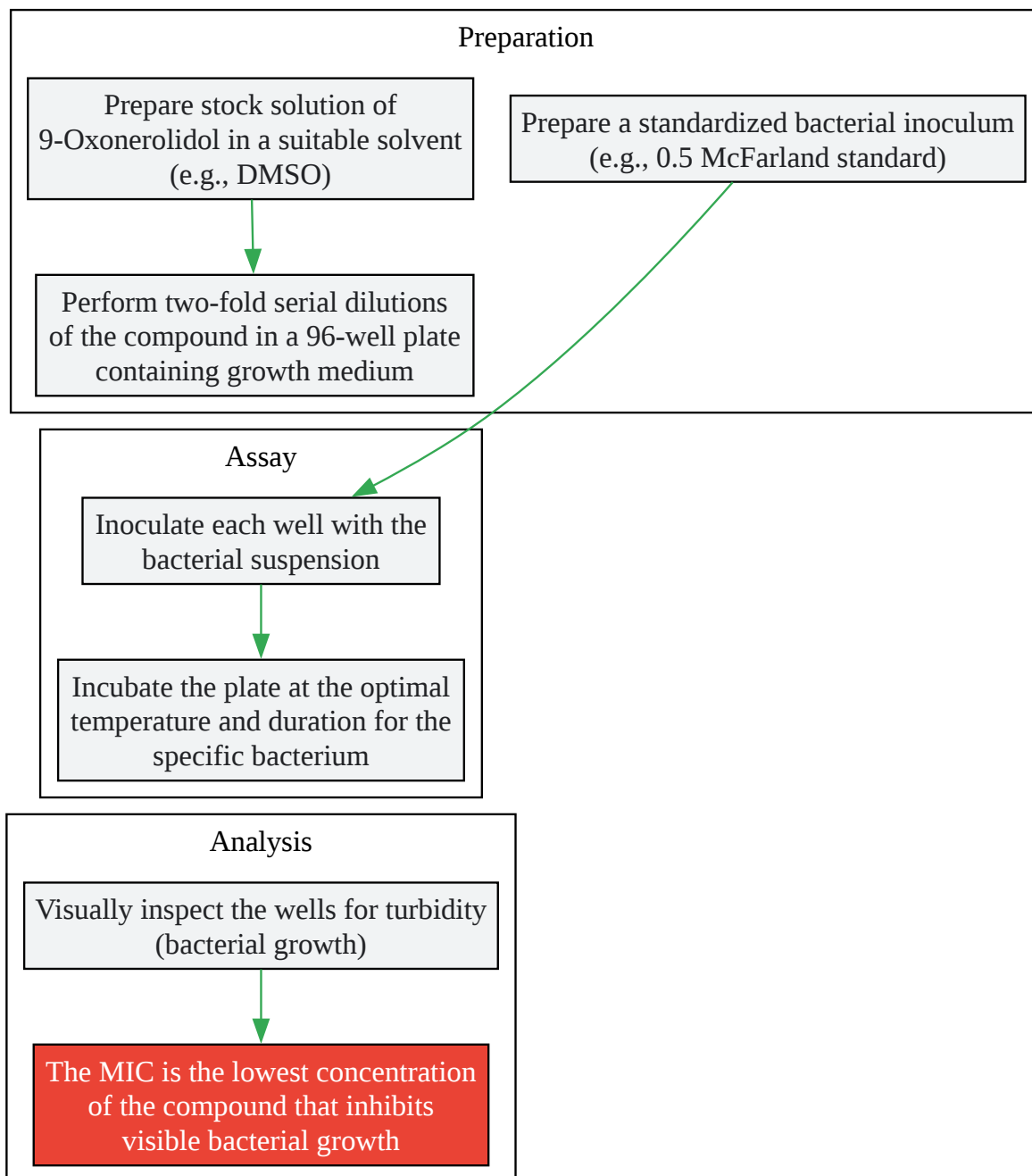
### Isolation Workflow for **9-Oxonerolidol**

#### Methodology:

- **Extraction:** The dried and powdered aerial parts of *Chiliadenus lopadusanus* are macerated in a methanol/water (1:1) solution. The resulting mixture is then centrifuged to separate the supernatant from the solid plant material.
- **Solvent Partitioning:** The supernatant is subjected to sequential liquid-liquid extraction with n-hexane followed by dichloromethane ( $\text{CH}_2\text{Cl}_2$ ). The n-hexane fraction, exhibiting the highest bioactivity, is selected for further purification.
- **Column Chromatography:** The bioactive n-hexane extract is fractionated using column chromatography with a petroleum ether/acetone solvent system.
- **Thin Layer Chromatography (TLC):** The fractions demonstrating antibacterial activity are further purified by preparative TLC to yield pure **9-Oxonerolidol**.

## General Protocol for Determination of Minimum Inhibitory Concentration (MIC)

While a specific, detailed protocol for the antimicrobial susceptibility testing of **9-Oxonerolidol** is not extensively documented, the following general broth microdilution method is a standard approach.



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### Broth Microdilution Workflow for MIC Determination

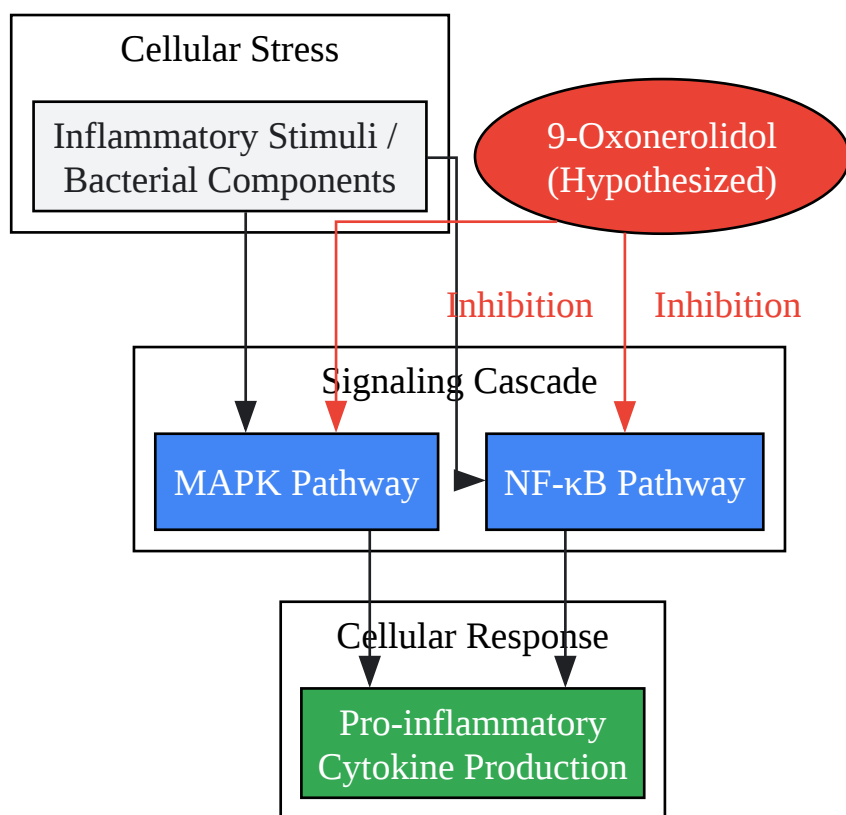
#### Methodology:

- **Preparation of 9-Oxonerolidol Dilutions:** A stock solution of **9-Oxonerolidol** is prepared in a suitable solvent, such as dimethyl sulfoxide (DMSO). Serial two-fold dilutions are then made in a 96-well microtiter plate containing an appropriate bacterial growth medium (e.g., Mueller-Hinton Broth).
- **Inoculum Preparation:** The test bacterium is cultured to a standardized density, typically a 0.5 McFarland standard, which corresponds to approximately  $1.5 \times 10^8$  CFU/mL.
- **Inoculation:** Each well of the microtiter plate is inoculated with the standardized bacterial suspension.
- **Incubation:** The plate is incubated under conditions optimal for the growth of the test bacterium (e.g., 37°C for 18-24 hours).
- **MIC Determination:** Following incubation, the minimum inhibitory concentration (MIC) is determined as the lowest concentration of **9-Oxonerolidol** at which no visible bacterial growth (turbidity) is observed.

## Putative Mechanism of Action and Signaling Pathways

Direct studies on the specific signaling pathways modulated by **9-Oxonerolidol** are currently limited. However, insights can be drawn from research on structurally similar sesquiterpenoids, such as nerolidol. These compounds are known to exert their biological effects through the modulation of key cellular signaling pathways involved in inflammation and oxidative stress.

A plausible, yet unconfirmed, mechanism of action for **9-Oxonerolidol**'s antimicrobial and potential anti-inflammatory effects could involve the modulation of pathways such as the NF-κB and MAPK signaling cascades.



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### Hypothesized Signaling Pathway Inhibition

#### Hypothesized Mechanism:

It is postulated that **9-Oxonerolidol** may inhibit the activation of key inflammatory signaling pathways like NF-κB and MAPK. By doing so, it could suppress the downstream production of pro-inflammatory mediators, which are crucial for the host inflammatory response to microbial infections. This dual action of direct antimicrobial activity and potential immunomodulation warrants further investigation.

## Conclusion and Future Directions

**9-Oxonerolidol** is a promising natural compound with demonstrated antibacterial properties. This technical guide has summarized its known chemical characteristics, presented available bioactivity data, and outlined standard experimental protocols for its study.

Future research should focus on:



- Determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of **9-Oxonerolidol** against a wide range of clinically important bacteria and fungi.
- Elucidating the precise mechanism of its antimicrobial action.
- Investigating its effects on specific cellular signaling pathways to confirm the hypothesized anti-inflammatory properties.
- Evaluating its in vivo efficacy and safety in preclinical animal models.

A deeper understanding of **9-Oxonerolidol**'s pharmacological profile will be instrumental in assessing its potential for development as a novel therapeutic agent.

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## References

- 1. benthamscience.com [benthamscience.com]
- 2. [PDF] Nerolidol: A Sesquiterpene Alcohol with Multi-Faceted Pharmacological and Biological Activities | Semantic Scholar [semanticscholar.org]
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